

Application Note: High-Fidelity Synthesis of *cis*-1,2-Cyclooctanediol

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Compound of Interest

Compound Name: *cis*-1,2-Cyclooctanediol

CAS No.: 27607-33-6

Cat. No.: B3120902

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Executive Summary

The synthesis of ***cis*-1,2-cyclooctanediol** is a pivotal transformation in the functionalization of medium-sized rings, often serving as a precursor for chiral ligands, supramolecular hosts, and pharmaceutical intermediates. Unlike six-membered rings, cyclooctane derivatives exhibit unique conformational mobility ("crown" vs. "boat-chair"), making stereochemical control critical.

This guide details two distinct protocols for the syn-dihydroxylation of *cis*-cyclooctene:

- **Method A (The Gold Standard):** Catalytic Osmium Tetroxide (Upjohn Dihydroxylation). Prioritizes stereochemical purity and yield.
- **Method B (The Scalable Alternative):** Stoichiometric Potassium Permanganate. Prioritizes cost-efficiency and green chemistry principles, albeit with stricter process control requirements.

Scientific Background & Mechanistic Logic

The Stereochemical Challenge

The target transformation involves the net addition of two hydroxyl groups to the same face of the double bond (syn-addition).

- Anti-addition (e.g., via epoxide hydrolysis or Prévost reaction) yields the trans-diol.
- Syn-addition is chemically harder to enforce without specific transition metal mediation.

Method A: Catalytic Osmylation (Upjohn)

This method utilizes Osmium Tetroxide (

) as the oxidant. To avoid using stoichiometric amounts of this highly toxic and expensive reagent, N-Methylmorpholine N-oxide (NMO) is employed as a co-oxidant to regenerate Os(VIII) from the reduced Os(VI) species.

Mechanistic Causality:

- Formation of Osmate Ester:

undergoes a concerted [3+2] cycloaddition with cyclooctene. This concerted nature guarantees the cis stereochemistry.
- Hydrolysis: The cyclic osmate ester is hydrolyzed to release the diol and a reduced osmium species.
- Regeneration: NMO oxidizes the reduced osmium back to

, closing the catalytic cycle.

Method B: Permanganate Oxidation

Alkaline

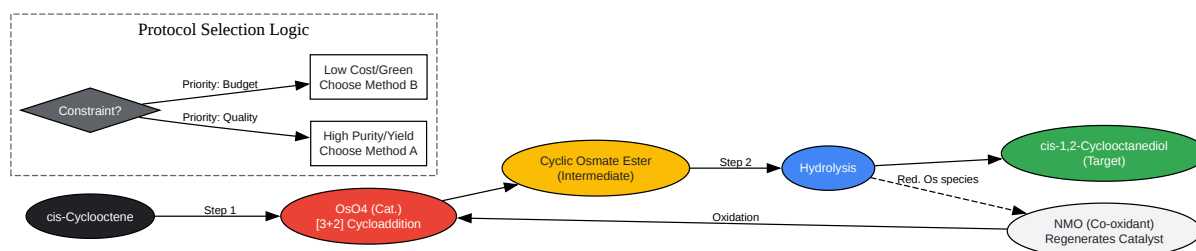
also proceeds via a cyclic manganate ester ([3+2] cycloaddition), ensuring cis stereochemistry. However, the intermediate is unstable and prone to further oxidation, leading to C-C bond cleavage (forming suberic acid).

Control Factor: Success relies entirely on temperature control ($< 0^{\circ}\text{C}$) and basicity to accelerate hydrolysis of the ester before oxidative cleavage can occur.

Visualization: Reaction Pathways[1][2]

Catalytic Cycle & Decision Logic

The following diagram illustrates the mechanistic pathway for the Upjohn method and a decision tree for selecting the appropriate protocol.



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Figure 1: Catalytic cycle of Osmium-mediated dihydroxylation and protocol selection logic.

Experimental Protocols

Safety Pre-Read (Critical)

- Osmium Tetroxide (

): Extreme acute toxicity.[1][2] Volatile. Vapors can cause temporary or permanent blindness by depositing osmium metal on the cornea. Must be handled in a well-ventilated fume hood. Double-gloving (nitrile) is mandatory.
- Potassium Permanganate (

): Strong oxidizer.[3] Stains skin/clothing brown ().

Method A: Upjohn Dihydroxylation (Recommended)[1]

Reagents:

- cis-Cyclooctene (10 mmol, 1.10 g)
- Osmium Tetroxide (2.5 wt% solution in t-BuOH)
- N-Methylmorpholine N-oxide (NMO) (11 mmol, 50% aq. solution or solid)
- Solvent: Acetone/Water (3:1 v/v) or t-BuOH/Water
- Quench: Sodium Metabisulfite () or Sodium Sulfite

Protocol:

- Setup: In a 100 mL round-bottom flask, dissolve NMO (1.1 eq) in the Acetone/Water mixture (20 mL).
- Addition: Add cis-cyclooctene (1.0 eq). The mixture may be heterogeneous.
- Catalyst Injection: Add solution (0.2 mol% to 1.0 mol%). Note: The solution will turn yellow/brown.
- Reaction: Stir vigorously at room temperature. Monitor by TLC (Eluent: 1:1 Hexane/EtOAc). Reaction typically completes in 6–12 hours.
- Quench (Crucial): Add solid Sodium Metabisulfite (approx. 10 eq relative to Os) and water. Stir for 30 minutes.
 - Why? This reduces residual Os(VIII) to Os(IV) (black precipitate) and chelates the metal, preventing it from contaminating the organic phase.

- Extraction: Evaporate acetone under reduced pressure. Extract the remaining aqueous slurry with Ethyl Acetate (mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Recrystallize from Hexane/Ethyl Acetate if necessary.

Method B: Permanganate Oxidation (Alternative)

Reagents:

- cis-Cyclooctene (10 mmol)
- Potassium Permanganate () (10 mmol)
- Sodium Hydroxide (NaOH) (10 mmol)
- Solvent: Ethanol/Water (1:1) or t-BuOH/Water[2]
- Ice bath

Protocol:

- Preparation: Dissolve cyclooctene in Ethanol/Water (30 mL) in a flask. Cool to 0°C in an ice/salt bath.
- Oxidant Feed: Dissolve and NaOH in water (20 mL). Add this solution dropwise to the alkene over 45–60 minutes.
 - Control: The temperature must not rise above 5°C. Rapid addition causes over-oxidation to suberic acid.
- Workup: The purple color should disappear, replaced by a brown precipitate ()

5). Filter the mixture through a Celite pad to remove

■

- **Isolation:** Concentrate the filtrate to remove ethanol. Extract the aqueous residue with Ethyl Acetate.
 - Note: Yield is typically lower (40–60%) compared to Method A due to side reactions.

Data Analysis & Comparison

Product Characterization

- Appearance: White crystalline solid.
- Melting Point: 79–81°C (Lit. value for cis-isomer).
 - Note: If MP is < 75°C, significant impurities or trans-isomer (rare via these methods) may be present.
- ¹H NMR (CDCl₃):

~3.9 ppm (m, 2H, CH-OH), 1.2–1.9 ppm (m, 12H, ring

).
- IR: Strong broad peak at 3300–3400

(O-H stretch).

Method Comparison Table

Feature	Method A (Upjohn)	Method B (Permanganate)
Yield	High (>85%)	Moderate (40–60%)
Stereoselectivity	Excellent (>99% cis)	Good (risk of cleavage)
Cost	High (is expensive)	Very Low
Safety Profile	Severe (Osmium toxicity)	Moderate (Oxidizer)
Scalability	Good (catalytic)	Difficult (exotherm control)
Green Metric	Poor (heavy metal)	Better (Mn is less toxic)

References

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